

# 3-Aminopropanethiol safety data sheet GHS classification

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## Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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## Chemical Properties and Safety Data

The table below summarizes the known chemical, physical, and toxicological properties of **3-Aminopropanethiol**.

Property	Value / Description
CAS Number	462-47-5 [1] [2] [3]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NS [1] [2] [3]
Molecular Weight	91.18 g/mol [1] [2] [3]
Boiling Point	151.4 °C at 760 mmHg [1] [2]
Melting Point	112-113 °C [1] [3]
Flash Point	45.4 °C [1] [2]
Density	0.951 g/cm <sup>3</sup> [1] [2]
Vapor Pressure	3.67 mmHg at 25°C [1] [2]

Property	Value / Description
pKa	9.29 ± 0.10 (Predicted) [1] [3]
Acute Toxicity (Mouse)	LD <sub>50</sub> 125 mg/kg (Intraperitoneal) [2]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at 2-8°C [4]

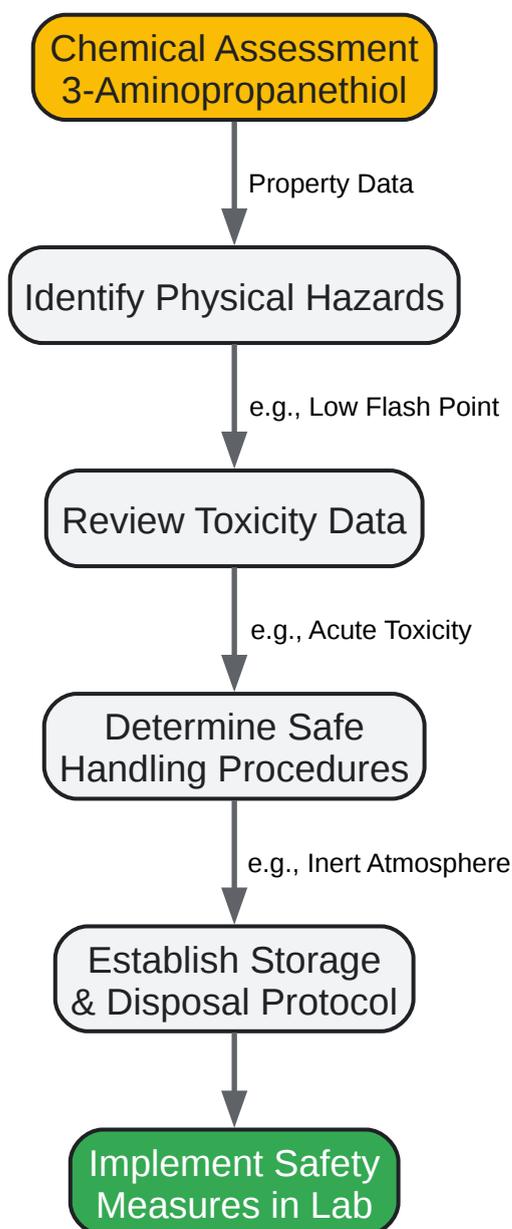
## Experimental Data and Research Applications

The available search results indicate its use in specialized research, though detailed experimental protocols are not provided.

- **Use in Nanocluster Synthesis:** One study used **3-Aminopropanethiol** (as **Hapt**) to create a rhodium-based metalloligand, **fac-[Rh(apt)<sub>3</sub>]** (where **apt** is **3-aminopropanethiolate**). This metalloligand was then used to protect silver sulfide nanoclusters (Ag<sub>11</sub>S and Ag<sub>13</sub>S) in water, using compounds like D-penicillamine or HS<sup>-</sup> as a sulfide source [5].
- **Reversible Enzyme Inactivation:** **3-Aminopropanethiol** was identified as a **reversible inhibitor** of Bovine Plasma Amine Oxidase (BPAO), suggesting its utility in enzymatic studies [1].

## Safety Assessment Workflow

The following diagram outlines a general logical workflow for assessing the chemical safety of a substance like **3-Aminopropanethiol**, based on the types of data available.



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Logical workflow for chemical safety assessment based on available data.

## Important Safety Information Gaps

A significant finding from the search is that the **GHS classification is listed as "N/A" (Not Available) in the existing Safety Data Sheets** [1]. The acute toxicity data is also from a 1957 study [2], which may not reflect modern safety standards.

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## References

1. Cas 462-47-5, 3 - aminopropanethiol | lookchem [lookchem.com]
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5. Silver(I) Sulfide Clusters Protected by Rhodium(III) Metalloligands with...  
[pubmed.ncbi.nlm.nih.gov]

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